

# Propyl heptanoate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Propyl heptanoate

Cat. No.: B1581445

[Get Quote](#)

## Propyl Heptanoate: A Technical Profile

Audience: Researchers, scientists, and drug development professionals.

### Introduction

**Propyl heptanoate** (also known as propyl heptoate or n-**propyl heptanoate**) is a fatty acid ester.<sup>[1]</sup> It is an organic compound that finds application as a chemical raw material and organic solvent.<sup>[2]</sup> This document provides a concise technical summary of its core molecular properties.

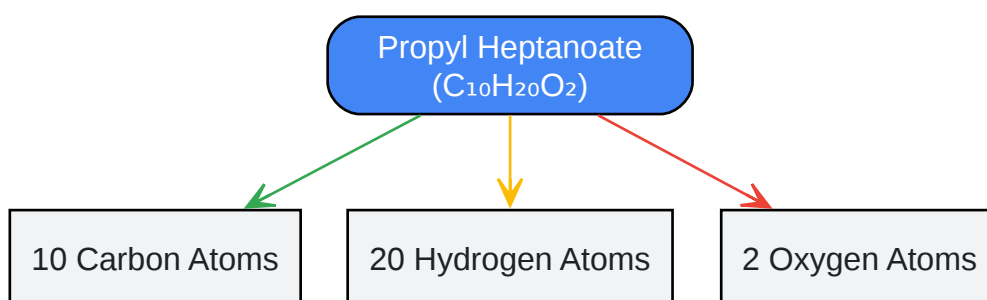
### Molecular and Physical Data

The fundamental quantitative data for **propyl heptanoate** is summarized below. This information is critical for experimental design, analytical characterization, and computational modeling.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>
Average Molecular Weight	172.26 g/mol	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>
Monoisotopic Molecular Weight	172.146329884 g/mol	<sup>[1]</sup>
CAS Registry Number	7778-87-2	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>

## Molecular Composition

The molecular formula  $C_{10}H_{20}O_2$  indicates the elemental makeup of a single molecule of **propyl heptanoate**. The diagram below illustrates the relationship between the molecule and its constituent atoms.



[Click to download full resolution via product page](#)

Elemental composition of **Propyl Heptanoate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Human Metabolome Database: Showing metabocard for Propyl heptanoate (HMDB0034457) [hmdb.ca]
- 2. Propyl heptanoate | 7778-87-2 | MOLNOVA [molnova.com]
- 3. Heptanoic acid, propyl ester [webbook.nist.gov]
- 4. Propyl heptanoate | 7778-87-2 [chemicalbook.com]
- To cite this document: BenchChem. [Propyl heptanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581445#propyl-heptanoate-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)